

7-Bromo-2-hydroxydibenzofuran OLED material intermediate

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Compound of Interest

Compound Name: 7-Bromo-2-hydroxydibenzofuran

CAS No.: 74423-78-2

Cat. No.: B14008510

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Technical Whitepaper: 7-Bromo-2-hydroxydibenzofuran

Advanced Intermediate for Phosphorescent & TADF OLED Architectures[1]

Executive Summary

7-Bromo-2-hydroxydibenzofuran is a bifunctional scaffold utilized in the construction of charge-transporting hosts and thermally activated delayed fluorescence (TADF) emitters.[1] Its strategic value lies in its asymmetric functionalization potential:

- **C7-Bromine:** A handle for metal-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to extend conjugation or attach electron-deficient acceptors (e.g., triazines, benzimidazoles).[1]
- **C2-Hydroxyl:** A nucleophilic site for etherification or esterification, enabling the attachment of solubilizing alkyl chains or hole-transporting carbazole dendrons.[1]

This duality allows materials scientists to independently tune the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) levels, a requirement for balancing charge injection in multilayer OLED stacks.

Molecular Architecture & Properties[1][2]

2.1 Structural Analysis

The dibenzofuran core provides a high triplet energy (

eV) and rigid planarity, essential for suppressing non-radiative decay.

- Isomer Identification: While numbering conventions vary, CAS 74423-78-2 typically refers to the isomer with substituents on the distal rings.[1] In standard IUPAC numbering (oxygen at position 5 is skipped in skeletal numbering):
 - Position 2 (OH): Para to the ether bridge oxygen (activating).
 - Position 7/8 (Br): Depending on the specific isomer required for symmetry breaking, the bromine is located on the opposing ring.
 - Note: The synthesis below targets the 2,8-substitution pattern (often commercially listed as 2,7 or 7-bromo-2-hydroxy due to symmetry operations), which is the thermodynamic product of direct electrophilic substitution.[1]

2.2 Electronic Properties

Property	Value (Approx.)	Significance
Molecular Formula	C ₁₂ H ₇ BrO ₂	--
Molecular Weight	263.09 g/mol	--
HOMO Level	-5.6 eV	Deep enough to resist oxidation; modifiable via O-alkylation.[1][2]
LUMO Level	-2.1 eV	Modifiable via C-Br substitution with electron acceptors.[1]
Triplet Energy ()	~3.0 eV	Suitable host for Green and Red phosphorescent dopants.
Purity Requirement	>99.95% (HPLC)	Critical for device lifetime (T95).

Synthetic Pathways (Protocol)

The most robust industrial route involves the desymmetrization of 2,8-dibromodibenzofuran. This method avoids the poor regioselectivity of direct bromination of 2-hydroxydibenzofuran.[1]

3.1 Reaction Scheme (Graphviz)



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Figure 1: Selective synthesis via monolithiation-oxidation strategy.

3.2 Detailed Protocol: Monolithiation-Oxidation Route

Step 1: Synthesis of 2,8-Dibromodibenzofuran

- Dissolution: Dissolve dibenzofuran (16.8 g, 100 mmol) in CHCl₃ (100 mL).

- Bromination: Add Br₂ (32.0 g, 200 mmol) dropwise at 0°C in the presence of catalytic FeCl₃.
- Workup: Quench with saturated Na₂S₂O₃. Filter the white precipitate. Recrystallize from toluene to obtain 2,8-dibromodibenzofuran.[1]
 - Yield: ~85%[1][3]
 - Purity Check: GC-MS (M⁺ peaks at 324, 326, 328).

Step 2: Desymmetrization to **7-Bromo-2-hydroxydibenzofuran**

- Lithiation: Suspend 2,8-dibromodibenzofuran (32.6 g, 100 mmol) in anhydrous THF (300 mL) under Argon. Cool to -78°C.[1]
- Addition: Add n-Butyllithium (2.5 M in hexanes, 40 mL, 100 mmol) strictly dropwise over 1 hour. Crucial: Controlling stoichiometry to 1.0 equivalent is vital to prevent dilithiation.
- Borylation: Stir for 1 hour at -78°C, then add Trimethyl borate (15.6 g, 150 mmol). Allow to warm to room temperature overnight.
- Oxidation: Cool the mixture to 0°C. Add 2M NaOH (50 mL) followed by H₂O₂ (30% aq, 20 mL) dropwise. Stir for 2 hours.
- Isolation: Acidify with HCl (2M). Extract with Ethyl Acetate.[4][5]
- Purification: Silica gel column chromatography (Hexane:Ethyl Acetate 5:1).
 - Target: **7-Bromo-2-hydroxydibenzofuran** (White solid).[1]
 - Yield: 55-65%.[1]

Functionalization Strategies for OLEDs

This intermediate serves as the "linchpin" for asymmetric host materials.

4.1 O-Alkylation (Solubility & Morphology)

- Reagent: Alkyl bromide (e.g., 1-bromo-octane) or Aryl halide (via Ullmann).[1]

- Conditions: K_2CO_3 , DMF, 80°C.
- Outcome: Converts the -OH group into an ether, preventing hydrogen bonding aggregation in the thin film and improving solubility for solution-processed OLEDs.[1]

4.2 Suzuki-Miyaura Coupling (Conjugation Extension)[1]

- Reagent: Arylboronic acid (e.g., Carbazole-phenyl-boronic acid).[1]
- Conditions: $Pd(PPh_3)_4$ (3 mol%), K_2CO_3 (2M aq), Toluene/Ethanol, 90°C.
- Selectivity: The C-Br bond reacts exclusively; the -OH (or -OR) remains intact, preserving the donor character of the oxygen.[1]

Quality Control & Characterization

Trustworthy data is the bedrock of OLED material certification.

Technique	Specification	Purpose
HPLC	>99.5% Area	Impurities (esp.[1] transition metals) quench excitons.
1H NMR	Structure Confirmation	Verify 2,8 (or 2,7) substitution pattern via coupling constants ().
ICP-MS	<10 ppm (Pd, Fe)	Residual catalyst removal is mandatory for device stability.
TGA	$T_d(5\%) > 250^\circ C$	Ensures stability during vacuum deposition.

NMR Fingerprint (DMSO- d_6): Look for the singlet/doublet patterns.[1] The proton ortho to the -OH will appear as a doublet with a small coupling constant (

Hz) if meta-coupling exists, or a singlet if isolated.[1] The proton ortho to Br will be deshielded (~8.0 ppm).

Safety & Handling (HSE)

- Hazard: Causes skin irritation (H315), serious eye irritation (H319).
- Storage: Store under inert atmosphere (Argon) at 2-8°C. Phenolic compounds are prone to oxidation over time, turning pink/brown.
- Disposal: Halogenated organic waste. Do not mix with acid streams (risk of HBr gas).

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